

Application Notes and Protocols for UBS109 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of **UBS109** stock solutions intended for use in a variety of biological assays. **UBS109** is a potent monocarbonyl analog of curcumin with significant anti-cancer, anti-inflammatory, and bone-protective properties. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Introduction to UBS109

UBS109, with the chemical name (3E,5E)-1-Methyl-3,5-bis(2-pyridinylmethylene)-4-piperidinone, is a synthetic analog of curcumin.[1] It has been shown to be a potent inhibitor of the NF-κB signaling pathway by suppressing IKK-α and IKK-β, which leads to apoptosis.[1] Furthermore, **UBS109** acts as a DNA hypomethylating agent by downregulating DNA methyltransferase-1 (DNMT-1) expression through the inhibition of HSP90 and NF-κB.[1] Its cytotoxic effects have been demonstrated in various cancer cell lines, and it also exhibits antiangiogenic properties.[1]

UBS109 Properties

A summary of the key chemical and physical properties of **UBS109** is presented in the table below.



Property	Value	Reference
Synonyms	Monocarbonyl Analog of Curcumin, (3E,5E)-1-Methyl- 3,5-bis(2- pyridinylmethylene)-4- piperidinone	[1]
CAS Number	1258513-40-4	[1]
Molecular Formula	C18H17N3O	[1]
Molecular Weight	291.4 g/mol	[1]
Appearance	Yellow solid	[1]
Purity	≥95% (HPLC)	[1]
Solubility	Soluble in DMSO (10 mg/mL), Insoluble in water	[1]
Stability	Decomposes rapidly in methanol and ethanol	[1]
Long-term Storage	-20°C (Stable for at least 2 years)	[1]
Short-term Storage	+4°C	[1]

Experimental Protocols

- UBS109 powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

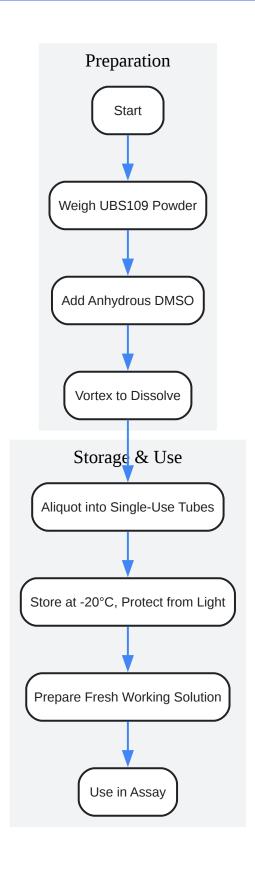


This protocol describes the preparation of a 10 mM stock solution of **UBS109** in DMSO. This concentration is a common starting point for serial dilutions for various cell-based assays.

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **UBS109** and DMSO.
- Determine the Required Mass: Calculate the mass of UBS109 needed to prepare the desired volume of a 10 mM stock solution using the following formula: Mass (mg) = Desired Volume (mL) x 10 mM x 291.4 g/mol / 1000 For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 1 mL x 10 mmol/L x 291.4 mg/mmol / 1000 mL/L = 2.914 mg
- Weighing UBS109: Carefully weigh out the calculated amount of UBS109 powder using a calibrated precision balance.
- Dissolving in DMSO: Add the weighed UBS109 powder to a sterile microcentrifuge tube. Add the desired volume of anhydrous DMSO to the tube.
- Solubilization: Close the tube tightly and vortex thoroughly until the **UBS109** is completely dissolved. The solution should be clear and yellow. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- Aliquoting and Storage: It is strongly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1] Store the aliquots at -20°C in tightly sealed tubes, protected from light.[1]
- Working Solutions: For cell culture experiments, dilute the 10 mM stock solution to the
 desired final concentration in the cell culture medium immediately before use. It is crucial to
 use freshly prepared solutions for assays, as UBS109 degrades in aqueous and alcoholic
 solutions.[1]

Diagrams

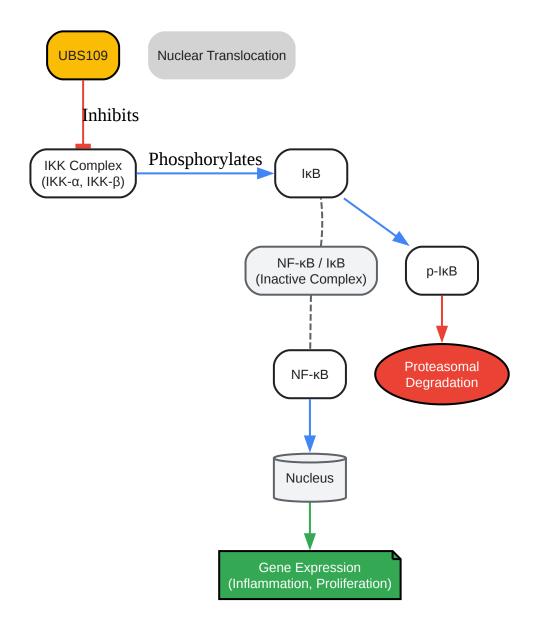




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Caption: Workflow for preparing **UBS109** stock solution.





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References

• 1. adipogen.com [adipogen.com]







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